

An In-depth Technical Guide to the Safe Handling of Ethyl 8-bromoocanoate

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Compound of Interest

Compound Name: *Ethyl 8-bromoocanoate*

Cat. No.: *B179384*

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides a comprehensive overview of the safety and handling precautions for **Ethyl 8-bromoocanoate**, a versatile intermediate in organic synthesis.

Chemical and Physical Properties

Ethyl 8-bromoocanoate is a colorless to light yellow liquid.^{[1][2]} Its key physical and chemical properties are summarized below, providing essential data for risk assessment and the design of experimental setups.

Property	Value	Source(s)
Molecular Formula	C10H19BrO2	[1] [2] [3]
Molecular Weight	251.16 g/mol	[1] [2] [3]
CAS Number	29823-21-0	[1] [3]
Appearance	Colorless to light yellow liquid	[1] [2]
Boiling Point	267.1°C at 760 mmHg	[1]
123°C at 3 mmHg	[2]	
Density	1.194 g/cm³	[1] [2] [4]
Flash Point	139.5°C	[1]
Vapor Pressure	0.00831 mmHg at 25°C	[4]
Refractive Index	1.462	[1]
Purity	>98.0%(GC)	
Solubility	DMSO (Slightly), Ethyl Acetate (Slightly)	[4]

Hazard Identification and GHS Classification

Ethyl 8-bromo-octanoate is classified as a hazardous substance.[\[3\]](#) Understanding its specific hazards is crucial for safe handling.

GHS Pictogram:

- GHS07: Exclamation mark

Signal Word: Warning[\[3\]](#)

Hazard Statements:

Code	Statement	Source(s)
H302	Harmful if swallowed	[5]
H312	Harmful in contact with skin	[5]
H315	Causes skin irritation	[3][5][6]
H319	Causes serious eye irritation	[3][5][6]
H332	Harmful if inhaled	[5]
H335	May cause respiratory irritation	[3][5][6]

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the safety data sheets. Key recommendations include avoiding contact with skin and eyes, using only in well-ventilated areas, and wearing appropriate personal protective equipment.[3][5][6]

Experimental Protocols: Safe Handling and Storage

Adherence to strict experimental protocols is essential to minimize the risks associated with **Ethyl 8-bromooctanoate**.

3.1. Personal Protective Equipment (PPE)

The following PPE should be worn when handling **Ethyl 8-bromooctanoate**:

- Eye and Face Protection: Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards are mandatory.[4][7]
- Skin Protection:
 - Gloves: Chemical-impermeable gloves that satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 should be used.[4] Gloves must be inspected prior to use.[4][7]
 - Protective Clothing: Wear fire/flame resistant and impervious clothing.[4][7]

- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[4][7]

3.2. Handling

- Handle in a well-ventilated place.[4][7]
- Avoid contact with skin and eyes.[4][6][7]
- Avoid the formation of dust and aerosols.[4][7]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[4][7]
- Do not eat, drink, or smoke when using this product.[5]
- Wash hands thoroughly after handling.[5][6]

3.3. Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][5][6]
- Store away from incompatible materials and foodstuff containers.[4][5]
- Protect containers against physical damage and check regularly for leaks.[5]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

4.1. First Aid Measures

The following first aid measures should be taken in case of exposure:

- If Inhaled: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[4]
- Following Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[4]

- Following Eye Contact: Rinse with pure water for at least 15 minutes. Consult a doctor.[4]
- Following Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4]

4.2. Accidental Release Measures

In case of a spill, follow these procedures:

- Personal Precautions:
 - Avoid breathing vapors, mist, or gas.[4]
 - Ensure adequate ventilation.[4]
 - Evacuate personnel to safe areas.[4]
 - Use personal protective equipment, including chemical impermeable gloves.[4]
- Environmental Precautions:
 - Prevent further leakage or spillage if safe to do so.[4]
 - Do not let the chemical enter drains; discharge into the environment must be avoided.[4]
- Methods for Cleaning Up:
 - Collect spillage and arrange for disposal.[4]
 - Keep in suitable, closed containers for disposal.[4]
 - Remove all sources of ignition and use spark-proof tools.[4]

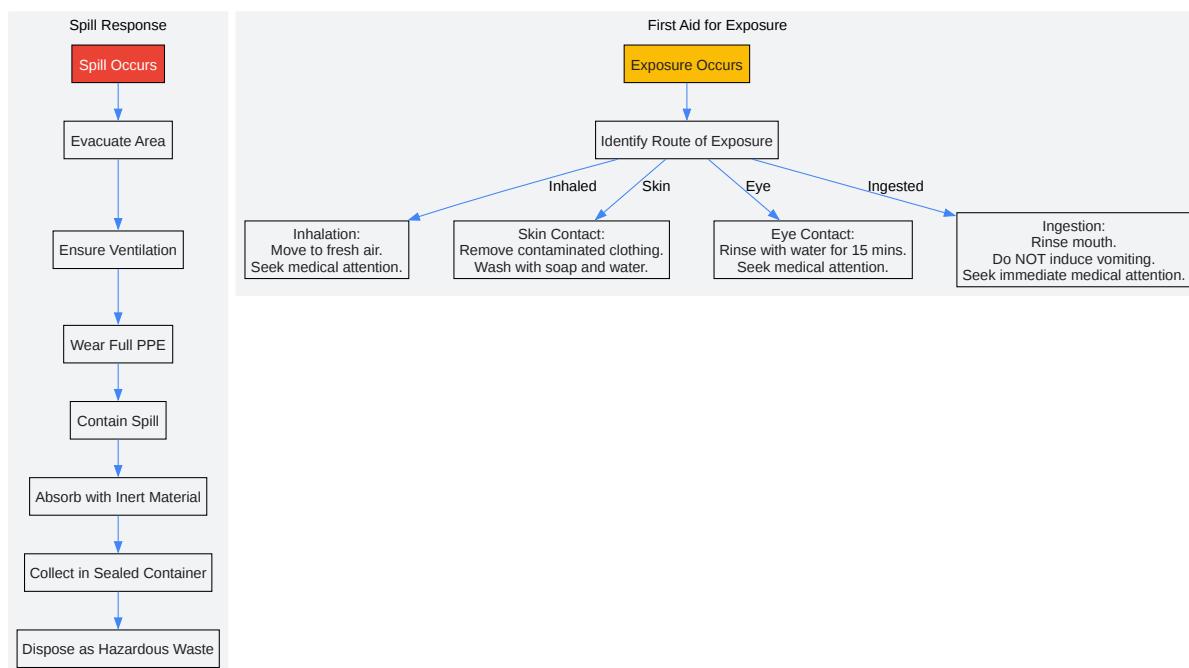
Disposal Considerations

- The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[4]
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[4][7]

- Do not discharge to sewer systems.[4][7]
- Containers can be triple rinsed and offered for recycling or reconditioning.[4][7]

Visualization of Workflows

Emergency Response Workflow



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Caption: Workflow for spill response and first aid.

Chemical Reactivity and Stability

While specific reactivity data is limited in the provided search results, **Ethyl 8-bromoocanoate**'s structure suggests it is a stable compound under normal conditions.^[1] However, its bromo-functional group makes it a versatile reagent in organic synthesis, participating in nucleophilic substitution and coupling reactions.^{[1][2]} It is important to avoid strong oxidizing agents and strong reducing agents.^[8] Hazardous decomposition products can include carbon monoxide, carbon dioxide, and hydrogen bromide.^[8]

This guide is intended to provide a thorough overview of the safety and handling of **Ethyl 8-bromoocanoate**. For complete and detailed information, always refer to the most current Safety Data Sheet (SDS) provided by the supplier.

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